

A Technical Guide to 2-Bromo-3-methylbutanal: Synthesis, Reactivity, and Applications

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Compound of Interest

Compound Name: 2-Bromo-3-methylbutanal

Cat. No.: B1278959

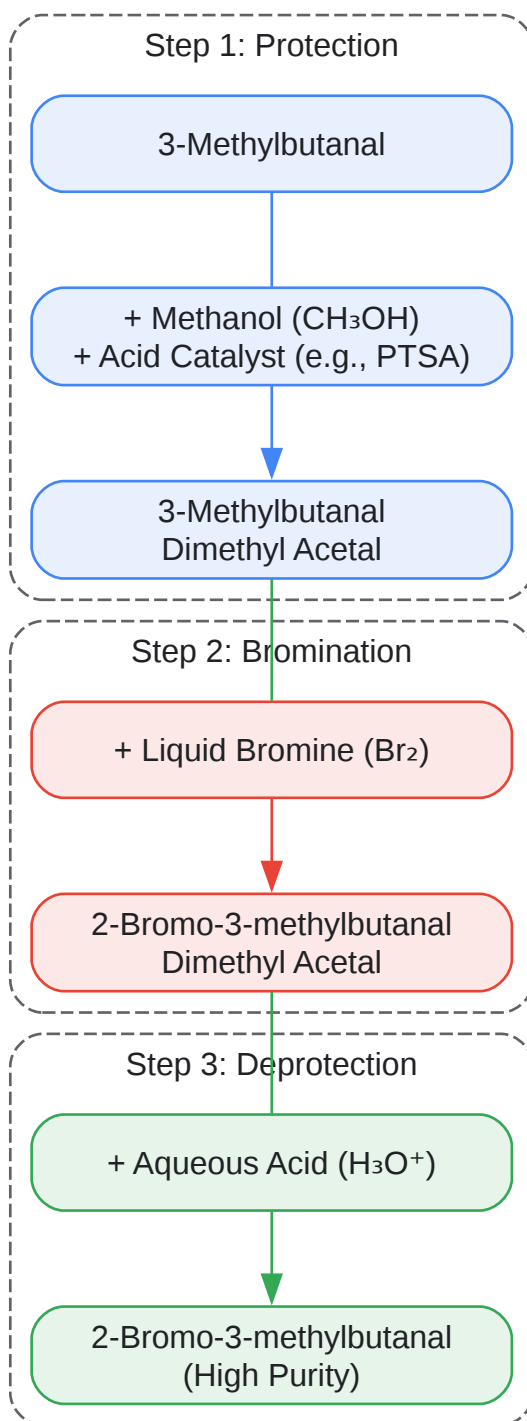
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This guide provides a detailed examination of **2-Bromo-3-methylbutanal**, a halogenated aldehyde of significant interest in synthetic organic chemistry. As a bifunctional molecule, it serves as a versatile building block for the construction of more complex molecular architectures, particularly within the pharmaceutical and fine chemical industries. This document delineates its structural and physicochemical properties, explores robust synthetic methodologies while addressing common challenges, details its key reactive pathways, and outlines its practical applications and safety protocols.

Nomenclature and Molecular Structure

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **2-Bromo-3-methylbutanal**.^{[1][2]} The structure consists of a four-carbon butanal chain with a bromine atom substituted at the alpha-carbon (position 2) and a methyl group at position 3, forming an isopropyl group.



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References

- 1. 2-Bromo-3-methylbutanal | C₅H₉BrO | CID 11105707 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - 2-bromo-3-methylbutanal (C₅H₉BrO) [pubchemlite.lcsb.uni.lu]
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